

# Personal protective equipment for handling MMV03

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## Compound of Interest

Compound Name: MMV03

Cat. No.: B10802231

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## Essential Safety and Handling Guide for MMV03

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial, immediate safety and logistical information for the handling of **MMV03**, an antimalarial compound effective against *Plasmodium falciparum*. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research.

## Compound Identification and Properties

Identifier	Value
Compound Name	MMV03
CAS Number	375394-80-2
Catalog Number	T204698 (CymitQuimica)
Molecular Formula	C <sub>19</sub> H <sub>14</sub> N <sub>4</sub> OS
Molecular Weight	346.41 g/mol
Known Hazards	Full toxicological properties have not been thoroughly investigated. Handle with caution.
Solubility	Poor aqueous solubility.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **MMV03**. The following PPE must be worn at all times in the laboratory.

Protection Type	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield is recommended when handling larger quantities or if there is a risk of splashing.
Skin and Body Protection	Laboratory coat. Ensure it is fully buttoned.
Respiratory Protection	Use in a well-ventilated area. If dusts or aerosols may be generated, a NIOSH-approved respirator is required.

## Operational Plan: Handling and Storage

Strict adherence to the following procedures will minimize exposure risk and maintain compound stability.

### Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is correctly worn and that a safety shower and eye wash station are readily accessible.
- Weighing and Aliquoting: Conduct all weighing and aliquoting of solid **MMV03** in a chemical fume hood to prevent inhalation of any dust particles.
- Solution Preparation: Due to its poor aqueous solubility, specialized solvents may be required. Consult relevant experimental protocols for appropriate solvent systems. When dissolving, add the solvent to the solid compound slowly to avoid splashing.
- General Handling: Avoid direct contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area.

## Storage Protocol

- Short-term Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Long-term Storage: For extended storage, consult the supplier's Certificate of Analysis for specific temperature recommendations, which may include refrigeration or freezing.
- Incompatibility: Keep away from strong oxidizing agents.

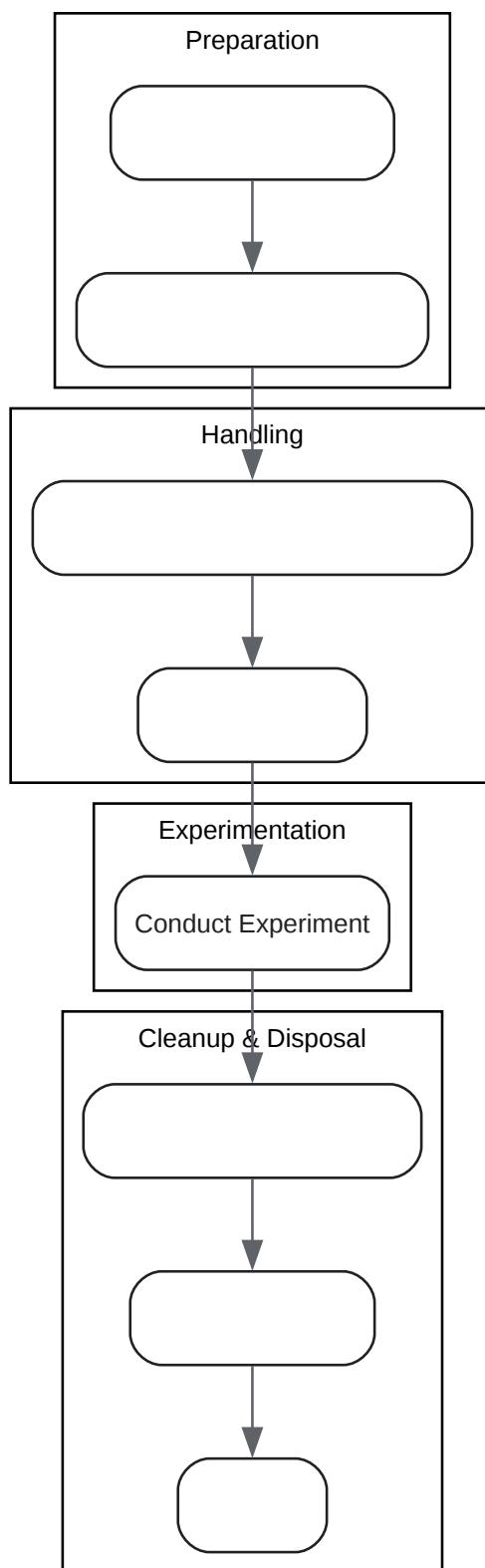
## Disposal Plan

Proper disposal of **MMV03** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
Contaminated Labware	Decontaminate glassware with an appropriate solvent. Dispose of disposable labware (e.g., pipette tips, tubes) as hazardous solid waste.
Contaminated PPE	Dispose of used gloves and other contaminated disposable PPE as hazardous waste.

## Experimental Workflow for Handling MMV03

The following diagram outlines the standard workflow for safely handling **MMV03** in a laboratory setting.

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Caption: Workflow for Safe Handling of **MMV03**.

This guide is intended to provide essential safety and handling information. Researchers should always consult the full Safety Data Sheet (SDS) for **MMV03** and their institution's specific safety protocols before commencing any work.

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